

An In-Depth Technical Guide to 1-(4-Methoxyphenyl)cyclohexan-1-ol

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Compound of Interest

Compound Name: 1-(4-Methoxyphenyl)cyclohexan-1-ol
Cat. No.: B12098399

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(4-Methoxyphenyl)cyclohexan-1-ol is a tertiary alcohol of significant interest in synthetic and medicinal chemistry. Its structural motif, featuring a cyclohexanol ring bonded to a methoxy-substituted phenyl group, serves as a crucial building block for a range of more complex molecules. This guide provides a comprehensive overview of its chemical identity, synthesis, and characterization, with a focus on the practical application and scientific rationale behind the methodologies presented.

Chemical Identity and Properties

The unambiguous identification of a chemical entity is paramount for scientific rigor. The standardized nomenclature and registry numbers for this compound are as follows:

- IUPAC Name: **1-(4-methoxyphenyl)cyclohexan-1-ol**^[1]
- CAS Number: 17138-79-3^[1]

A summary of its key computed physical and chemical properties is provided in the table below.

Property	Value	Source
Molecular Formula	C13H18O2	PubChem[1]
Molecular Weight	206.28 g/mol	PubChem[1]
Canonical SMILES	<chem>COC1=CC=C(C=C1)C2(CCC CC2)O</chem>	PubChem[1]
InChI Key	FLYAGGNZYBWGJK- UHFFFAOYSA-N	PubChem[1]

These identifiers and properties form the foundational data for any research or development involving this compound, ensuring clarity and reproducibility.

Synthesis of 1-(4-Methoxyphenyl)cyclohexan-1-ol

The most common and efficient method for the laboratory-scale synthesis of **1-(4-methoxyphenyl)cyclohexan-1-ol** is the Grignard reaction. This powerful carbon-carbon bond-forming reaction utilizes an organomagnesium halide to perform a nucleophilic attack on a carbonyl group.

Reaction Principle

The synthesis involves the reaction of a Grignard reagent, specifically (4-methoxyphenyl)magnesium bromide, with cyclohexanone. The nucleophilic carbon of the Grignard reagent adds to the electrophilic carbonyl carbon of cyclohexanone, forming a magnesium alkoxide intermediate. Subsequent acidic workup protonates the alkoxide to yield the desired tertiary alcohol.

Detailed Experimental Protocol

The following protocol is a representative example of the synthesis of **1-(4-methoxyphenyl)cyclohexan-1-ol** via the Grignard reaction.

Materials and Reagents:

- 4-Bromoanisole
- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Cyclohexanone
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Iodine crystal (as an initiator)

Procedure:

- Preparation of the Grignard Reagent:
 - In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, add magnesium turnings.
 - Add a small crystal of iodine to the flask.
 - In the dropping funnel, prepare a solution of 4-bromoanisole in anhydrous diethyl ether or THF.
 - Add a small amount of the 4-bromoanisole solution to the magnesium turnings. The reaction is initiated when the brown color of the iodine disappears and bubbling is observed.
 - Once the reaction has started, add the remaining 4-bromoanisole solution dropwise at a rate that maintains a gentle reflux.
 - After the addition is complete, continue to stir the mixture until the magnesium is consumed. The resulting grey-black solution is the (4-methoxyphenyl)magnesium bromide Grignard reagent.
- Reaction with Cyclohexanone:

- Cool the Grignard reagent solution in an ice bath.
- Dissolve cyclohexanone in anhydrous diethyl ether or THF and add it to the dropping funnel.
- Add the cyclohexanone solution dropwise to the cooled Grignard reagent with vigorous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours.
- Workup and Purification:
 - Cool the reaction mixture in an ice bath and slowly quench the reaction by the dropwise addition of a saturated aqueous solution of ammonium chloride.
 - Separate the organic layer and extract the aqueous layer with diethyl ether.
 - Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate or sodium sulfate.
 - Filter the drying agent and remove the solvent under reduced pressure to obtain the crude product.
 - The crude product can be purified by recrystallization or column chromatography to yield pure **1-(4-methoxyphenyl)cyclohexan-1-ol**.

Causality Behind Experimental Choices

- Anhydrous Conditions: Grignard reagents are highly reactive towards protic solvents, such as water. Any moisture present will protonate the Grignard reagent, rendering it inactive. Therefore, all glassware must be thoroughly dried, and anhydrous solvents must be used.
- Initiation with Iodine: The reaction between magnesium and the aryl halide can sometimes be slow to start. Iodine acts as an initiator by reacting with the magnesium surface to form magnesium iodide, which exposes a fresh, reactive magnesium surface.

- **Controlled Addition:** The addition of both the aryl halide and cyclohexanone is done dropwise to control the exothermic nature of the reaction and prevent side reactions.
- **Aqueous Workup with NH₄Cl:** A saturated solution of ammonium chloride is a mild acid that effectively protonates the alkoxide intermediate without causing potential side reactions that could occur with stronger acids.

Spectroscopic Characterization

The identity and purity of the synthesized **1-(4-methoxyphenyl)cyclohexan-1-ol** should be confirmed by spectroscopic methods. While a specific spectrum for this exact compound is not readily available in the provided search results, the expected spectral features can be predicted based on its structure.

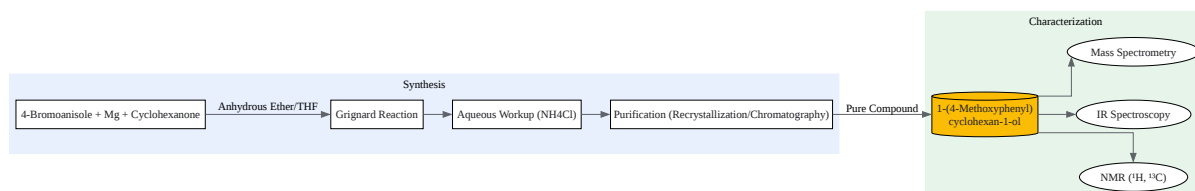
- **¹H NMR (Proton Nuclear Magnetic Resonance):** The ¹H NMR spectrum is expected to show distinct signals for the aromatic protons of the methoxyphenyl group (typically in the range of δ 6.8-7.5 ppm), a singlet for the methoxy group protons (around δ 3.8 ppm), and a series of multiplets for the cyclohexyl protons (in the upfield region, δ 1.2-2.0 ppm). A singlet corresponding to the hydroxyl proton will also be present, and its chemical shift can vary depending on the solvent and concentration.
- **¹³C NMR (Carbon-13 Nuclear Magnetic Resonance):** The ¹³C NMR spectrum will show characteristic signals for the quaternary carbon attached to the hydroxyl group (in the range of δ 70-80 ppm), the carbons of the phenyl ring (δ 110-160 ppm), the methoxy carbon (around δ 55 ppm), and the carbons of the cyclohexyl ring (δ 20-40 ppm).
- **IR (Infrared) Spectroscopy:** The IR spectrum will be characterized by a broad absorption band in the region of 3200-3600 cm⁻¹ corresponding to the O-H stretching of the hydroxyl group. Strong C-O stretching bands will appear around 1250 cm⁻¹ (for the aryl ether) and 1050-1150 cm⁻¹ (for the tertiary alcohol). The aromatic C-H and C=C stretching vibrations will also be present.
- **MS (Mass Spectrometry):** The mass spectrum will show the molecular ion peak (M⁺) at m/z = 206. The fragmentation pattern would likely involve the loss of a water molecule (M-18) and other characteristic fragments of the cyclohexyl and methoxyphenyl moieties.

Applications in Drug Development

1-(4-Methoxyphenyl)cyclohexan-1-ol is a key intermediate in the synthesis of several pharmaceutically active compounds. Its most notable application is as a precursor to the antidepressant drug Venlafaxine and its active metabolite, Desvenlafaxine.[2] The synthesis of these drugs often involves the modification of the hydroxyl group and subsequent introduction of an amino group. The structural framework provided by **1-(4-methoxyphenyl)cyclohexan-1-ol** is crucial for the pharmacological activity of these central nervous system agents.[3]

Experimental and Logical Workflow Diagram

The following diagram illustrates the logical flow of the synthesis and characterization of **1-(4-methoxyphenyl)cyclohexan-1-ol**.



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Caption: Workflow for the synthesis and characterization of **1-(4-Methoxyphenyl)cyclohexan-1-ol**.

Conclusion

1-(4-Methoxyphenyl)cyclohexan-1-ol is a valuable chemical intermediate with a well-established synthetic route and clear applications in the pharmaceutical industry. The Grignard reaction provides a reliable method for its preparation, and its structure can be unequivocally confirmed through standard spectroscopic techniques. A thorough understanding of its synthesis and properties is essential for researchers and drug development professionals working on novel therapeutics derived from this versatile scaffold.

References

- PubChem. **1-(4-methoxyphenyl)cyclohexan-1-ol**. National Center for Biotechnology Information. [[Link](#)]
- Atul Ltd. 1-[2-Amino-1-(4-methoxyphenyl)ethyl] cyclohexanol HCl. [[Link](#)]

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